

tetraethylammonium fluoride trihydrofluoride molecular structure

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Compound of Interest

Compound Name:	<i>Tetraethylammonium Fluoride</i> <i>Trihydrofluoride</i>
CAS No.:	42539-97-9
Cat. No.:	B1589689

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An In-depth Technical Guide to the Molecular Structure of **Tetraethylammonium Fluoride Trihydrofluoride**

Abstract

Tetraethylammonium fluoride trihydrofluoride, denoted as $\text{Et}_4\text{N}^+[\text{H}_3\text{F}_4]^-$, is a quaternary ammonium salt that serves as a significant reagent in modern organic synthesis. Its utility, primarily as a manageable and effective fluorinating agent, stems directly from the unique and complex nature of its anionic component, the trihydrofluoride ion $[\text{H}_3\text{F}_4]^-$. This guide provides an in-depth analysis of the molecular and electronic structure of $\text{Et}_4\text{N}^+[\text{H}_3\text{F}_4]^-$. We will dissect the individual structures of the tetraethylammonium cation and the trihydrofluoride anion, explore their arrangement in the solid state, and detail the spectroscopic and computational methods used for their characterization. Furthermore, this whitepaper presents a validated synthesis protocol, critical safety and handling procedures, and a discussion of its applications, offering a comprehensive resource for researchers, chemists, and drug development professionals.

Introduction to a Unique Fluorinating Agent

In the landscape of synthetic chemistry, particularly in the pharmaceutical and agrochemical sectors, the introduction of fluorine atoms into organic molecules is a critical strategy for modulating chemical properties, metabolic stability, and biological activity.^{[1][2]}

Tetraethylammonium fluoride trihydrofluoride has emerged as a valuable tool in this context, acting as a biochemical reagent and a sulfonylation agent for drug discovery.^{[3][4]}

Unlike anhydrous fluoride sources which can be challenging to handle, or gaseous hydrogen fluoride which is highly hazardous, $\text{Et}_4\text{N}^+[\text{H}_3\text{F}_4]^-$ provides a solid, weighable source of reactive fluoride in a more controlled manner.^[5]

The key to its distinct reactivity lies in the structure of the trihydrofluoride anion, $[\text{H}_3\text{F}_4]^-$, where a central fluoride ion is solvated by three molecules of hydrogen fluoride. This complex anion is stabilized by the large, non-polar tetraethylammonium cation, creating a salt with unique properties and applications.

The Tetraethylammonium Cation: A Structural Scaffold

The tetraethylammonium cation, $[\text{N}(\text{C}_2\text{H}_5)_4]^+$, is a well-understood chemical entity. Its structure is foundational to the stability and properties of the salt.

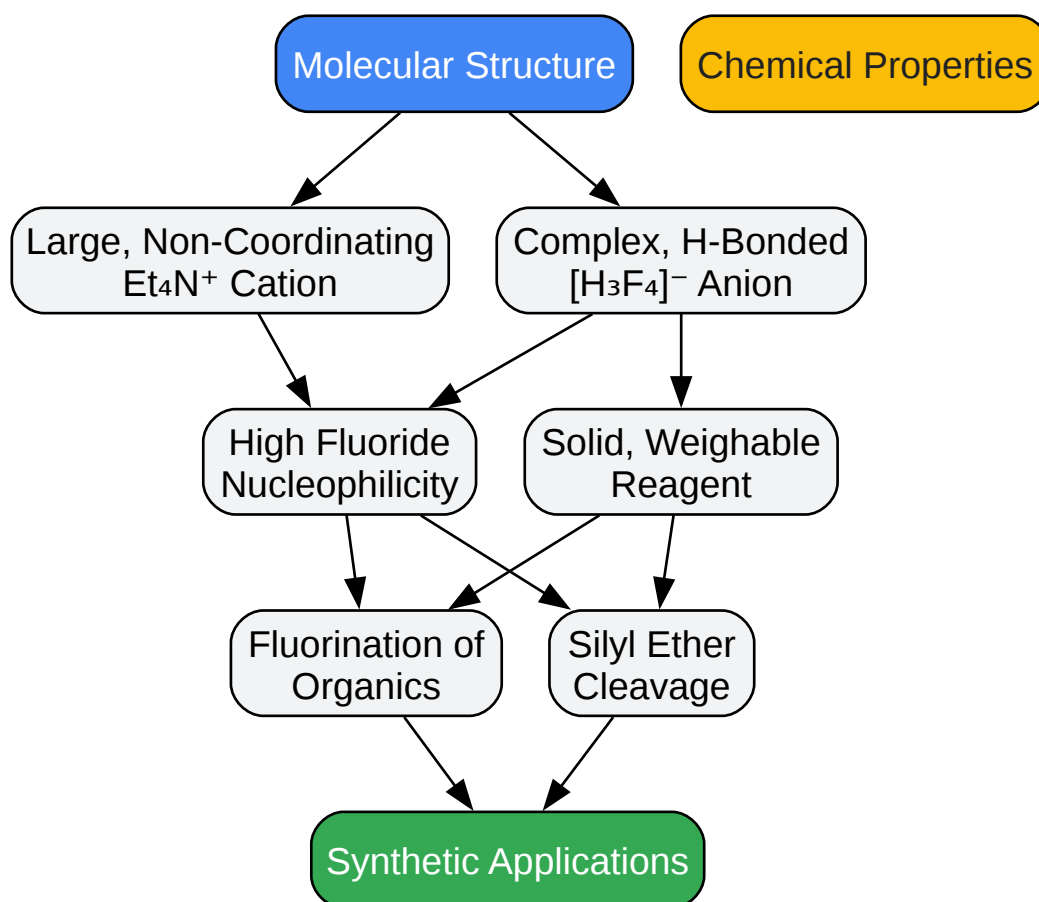
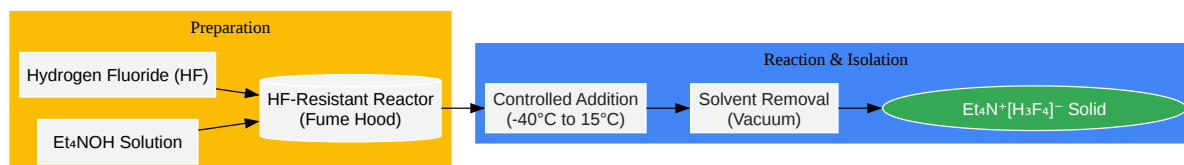
- Molecular Geometry:** The core of the cation consists of a central nitrogen atom bonded to four ethyl groups. This arrangement results in a tetrahedral geometry around the nitrogen, with C-N-C bond angles approximating 109.5° .
- Conformational Flexibility:** The ethyl groups are not rigid; they possess conformational flexibility due to rotation around the C-C and N-C single bonds. In the solid state, they adopt a conformation that minimizes steric hindrance and optimizes packing efficiency.
- Role as a Counterion:** The primary role of the Et_4N^+ cation is to serve as a large, charge-diffuse, and non-coordinating counterion. Its significant size and the shielding of the positive charge by the alkyl groups prevent strong ion pairing with the $[\text{H}_3\text{F}_4]^-$ anion. This "nakedness" of the anion is crucial for its high reactivity as a nucleophilic fluoride source, a principle also seen with related reagents like tetramethylammonium fluoride (TMAF).^[6]

The Trihydrofluoride Anion $[\text{H}_3\text{F}_4]^-$: A Hydrogen-Bonded Network

The trihydrofluoride anion is the chemically active component of the salt. Its structure is a fascinating example of strong hydrogen bonding, which dictates its stability and reactivity. The anion is best described as a central fluoride anion (F^-) strongly solvated by three hydrogen fluoride (HF) molecules.

Computational studies on related $n\text{HF}$ -base systems reveal that the addition of HF molecules to a fluoride ion occurs in distinct solvation shells.^[7] In the $[\text{H}_3\text{F}_4]^-$ anion, the three HF molecules form an inner solvation shell around the central F^- via exceptionally strong $\text{F}-\text{H}\cdots\text{F}^-$ hydrogen bonds. Valence bond theory studies on the related trifluoride anion (F_3^-) suggest that the stability of these hypercoordinated systems is significantly influenced by the interplay of multiple resonance structures, leading to a delocalized three-electron bond character.^[8]

The precise geometry can be complex, but it is characterized by the near-linear arrangement of the $\text{F}-\text{H}\cdots\text{F}$ units. The strength of these hydrogen bonds significantly alters the properties of the HF molecules, making the complex both a potent source of nucleophilic fluoride and a carrier for HF.



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